

# 5-HIAA-d6: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid-d6

Cat. No.: B12425616

[Get Quote](#)

An in-depth overview of the chemical properties, structure, and applications of the deuterated internal standard, **5-Hydroxyindole-3-acetic acid-d6**.

## Introduction

**5-Hydroxyindole-3-acetic acid-d6** (5-HIAA-d6) is the deuterium-labeled form of 5-hydroxyindole-3-acetic acid (5-HIAA), the primary metabolite of the neurotransmitter serotonin. Due to its isotopic labeling, 5-HIAA-d6 serves as an invaluable internal standard for the accurate quantification of endogenous 5-HIAA in biological matrices using mass spectrometry-based techniques. This technical guide provides a comprehensive overview of the chemical properties, structure, and common applications of 5-HIAA-d6, with a focus on its use in research and drug development.

## Chemical Properties and Structure

5-HIAA-d6 is a stable, isotopically labeled compound where six hydrogen atoms in the 5-HIAA molecule have been replaced with deuterium. This substitution results in a higher molecular weight compared to the endogenous analyte, allowing for its differentiation and quantification in mass spectrometry.

## Chemical Structure

The chemical structure of 5-HIAA-d6 is identical to that of 5-HIAA, with the exception of the deuterium atoms. The formal name is 2-(5-hydroxy-1H-indol-3-yl-2,4,6,7-d4)acetic-2,2-d2 acid.

[\[1\]](#)

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(5-hydroxy-1H-indol-3-yl-2,4,6,7-d4)acetic-2,2-d2 acid
CAS Number	2748469-82-9 <a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>3</sub> D <sub>6</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	DUUGKQCEGZLZNO-AWRNDGDOSA-N <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	OC(C([2H]) ([2H])C(C1=C2[2H])=C([2H])NC1=C([2H])C([2H]) )=C2O)=O <a href="#">[1]</a> <a href="#">[3]</a>

## Physicochemical Properties

The physical and chemical properties of 5-HIAA-d6 are summarized in the table below.

Table 2: Physicochemical Properties of 5-HIAA-d6

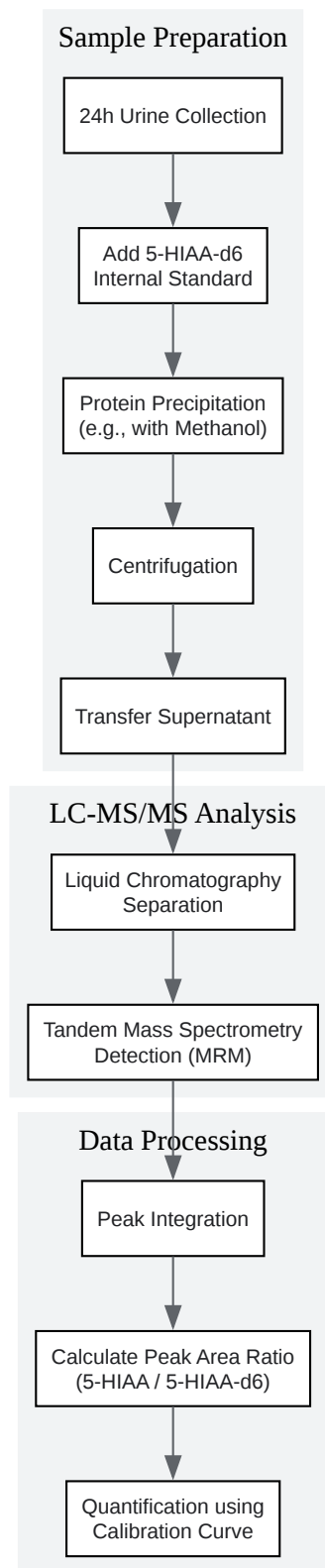
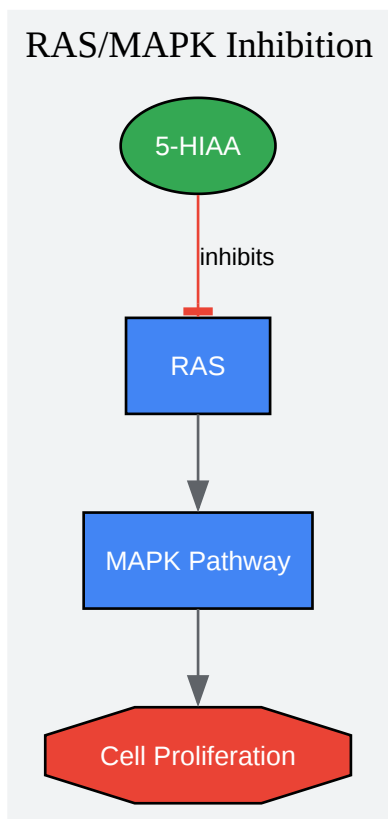
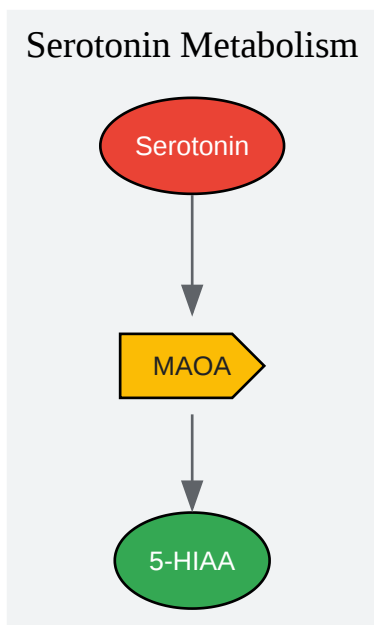
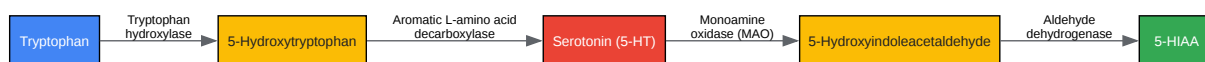
Property	Value
Molecular Weight	197.22 g/mol <a href="#">[2]</a>
Appearance	White to off-white solid <a href="#">[3]</a>
Purity	≥99% deuterated forms (d1-d6) <a href="#">[1]</a>
Solubility	Soluble in DMSO, Ethyl Acetate, and Methanol <a href="#">[1]</a>
Storage Temperature	-20°C <a href="#">[1]</a>
Stability	≥ 4 years at -20°C <a href="#">[1]</a>

## Biological Significance and Application

5-HIAA is the main breakdown product of serotonin, a crucial neurotransmitter involved in regulating mood, sleep, and appetite. The quantification of 5-HIAA in biological fluids, such as urine and plasma, is a key diagnostic tool for certain neuroendocrine tumors (NETs), particularly carcinoid tumors, which can produce excessive amounts of serotonin.<sup>[4][5]</sup> In clinical and research settings, 5-HIAA-d6 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays to ensure the accuracy and precision of 5-HIAA measurements.<sup>[3]</sup>

## Serotonin Metabolism Pathway

The following diagram illustrates the metabolic pathway from tryptophan to the excretion of 5-HIAA.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. zivak.com [zivak.com]
- 3. hpst.cz [hpst.cz]
- 4. tandfonline.com [tandfonline.com]
- 5. A rapid liquid chromatography-tandem mass spectrometry method for the analysis of urinary 5-hydroxyindoleacetic acid (5-HIAA) that incorporates a  $^{13}\text{C}$ -labelled internal standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-HIAA-d6: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12425616#5-hiaa-d6-chemical-properties-and-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)